

The Role of NUCC-390 in Calcium Mobilization: A Technical Guide

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Compound of Interest

Compound Name: NUCC-390

Cat. No.: B609682

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Introduction

NUCC-390 is a novel, small-molecule agonist of the C-X-C chemokine receptor type 4 (CXCR4), a G protein-coupled receptor (GPCR) critically involved in a myriad of physiological and pathological processes, including immune response, hematopoiesis, and cancer metastasis. Activation of CXCR4 by its endogenous ligand, CXCL12 (also known as SDF-1), initiates a cascade of intracellular signaling events, a key component of which is the mobilization of intracellular calcium. This technical guide provides an in-depth overview of the role of **NUCC-390** in stimulating this crucial signaling pathway, presenting available data, detailed experimental protocols, and visual representations of the underlying mechanisms.

Data Presentation: The Impact of NUCC-390 on Intracellular Signaling

While a specific half-maximal effective concentration (EC50) for **NUCC-390**-induced calcium mobilization is not yet publicly available in the scientific literature, existing studies provide valuable qualitative and semi-quantitative insights into its activity.

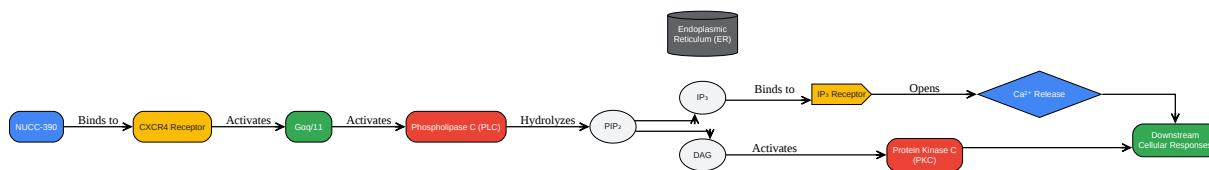
Parameter	Compound	Cell Line	Concentration	Observed Effect	Citation
Intracellular Calcium ((Ca ²⁺) _i) Mobilization	NUCC-390	C8161 melanoma cells	10 µM	Produces a strong intracellular calcium response. This effect is blocked by the CXCR4-selective antagonist AMD3100.	[1]
SDF-1 (endogenous agonist)	C8161 melanoma cells	100 nM	Induces a robust intracellular calcium response.	[1]	
ERK Phosphorylation (pERK)	NUCC-390	C8161 cells	10 µM	Leads to increased levels of phosphorylated ERK (pERK) after 30 minutes of pre-treatment, indicating downstream signaling activity.	[2]
CXCR4 Receptor Internalization	NUCC-390	HEK293 cells expressing CXCR4-YFP	10 µM	Induces CXCR4 receptor	[2]

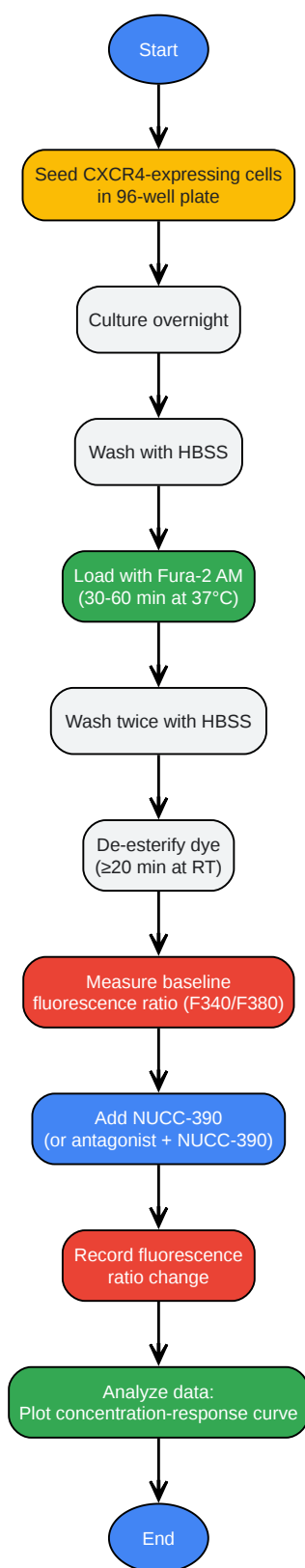
internalization
after 2 hours.

NUCC-390	HEK293 cells expressing CXCR4-YFP	0.01 μ M - 10 μ M	Produces a dose- dependent increase in the degree of CXCR4-YFP internalization	[3]
Axonal Growth Stimulation	NUCC-390	Cultured cerebellar granule neurons (CGNs)	0 - 1.25 μ M	Boosts axonal growth via CXCR4 over 24 hours.

Signaling Pathways of NUCC-390-Mediated Calcium Mobilization

NUCC-390, as an agonist of the CXCR4 receptor, is understood to initiate calcium mobilization through the canonical Gq protein signaling pathway. The binding of **NUCC-390** to CXCR4 induces a conformational change in the receptor, leading to the activation of the heterotrimeric G protein Gq. This sets off a well-defined cascade of intracellular events culminating in the release of calcium from intracellular stores.





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References

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